

icosyl acetate chemical structure and formula

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Compound of Interest

Compound Name: *Icosyl acetate*

Cat. No.: *B8067889*

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An In-depth Technical Guide to **Icosyl Acetate**

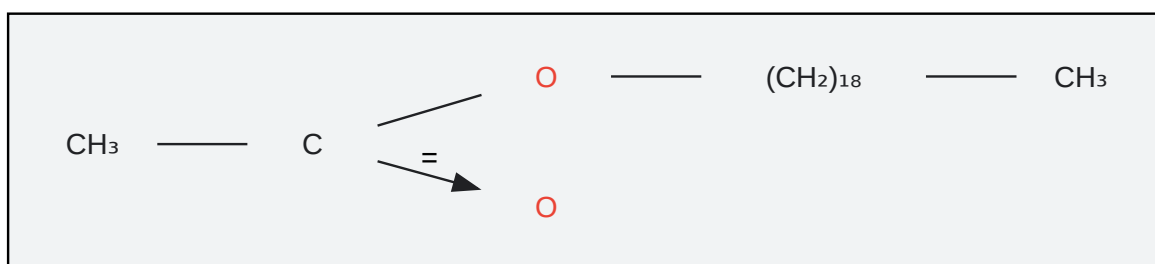
For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical and physical properties of **icosyl acetate**, including its structure, formula, and relevant experimental data.

Chemical Structure and Formula

Icosyl acetate, also known as **eicosyl acetate**, is the acetate ester of icosanol (a 20-carbon saturated fatty alcohol).^[1] It is classified as a long-chain fatty acid ester. The chemical formula for **icosyl acetate** is $C_{22}H_{44}O_2$.^{[1][2][3]}

The structure consists of a 20-carbon alkyl chain (the icosyl group) linked to an acetate group through an ester bond.^[1] This structure imparts significant hydrophobic and lipophilic properties to the molecule.^[1]

Below is a diagram representing the chemical structure of **icosyl acetate**.



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Caption: Chemical structure of **icosyl acetate**.

Physicochemical Properties

A summary of the key physicochemical properties of **icosyl acetate** is presented in the table below. These properties are crucial for understanding its behavior in various experimental and formulation contexts.

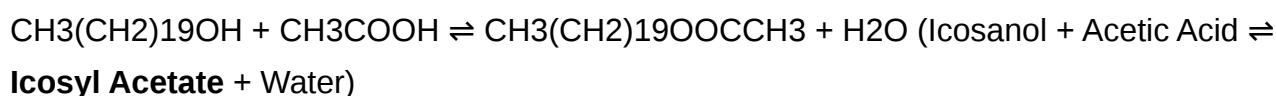
Property	Value	Reference
IUPAC Name	icosyl acetate	[2]
Synonyms	Eicosyl acetate, 1-Eicosanol acetate, n-Eicosyl acetate, Arachidyl acetate	[1][2]
CAS Number	822-24-2	[2][3]
Molecular Formula	C22H44O2	[1][2][3]
Molecular Weight	340.58 g/mol	[1][2]
Appearance	White to off-white solid	
Solubility	Insoluble in water	[4]
XLogP3	9.9	[2]

Experimental Protocols

Synthesis of Icosyl Acetate via Fischer Esterification

Icosyl acetate is typically synthesized through the Fischer esterification of eicosanol with acetic acid, using an acid catalyst such as sulfuric acid.[1]

Reaction:

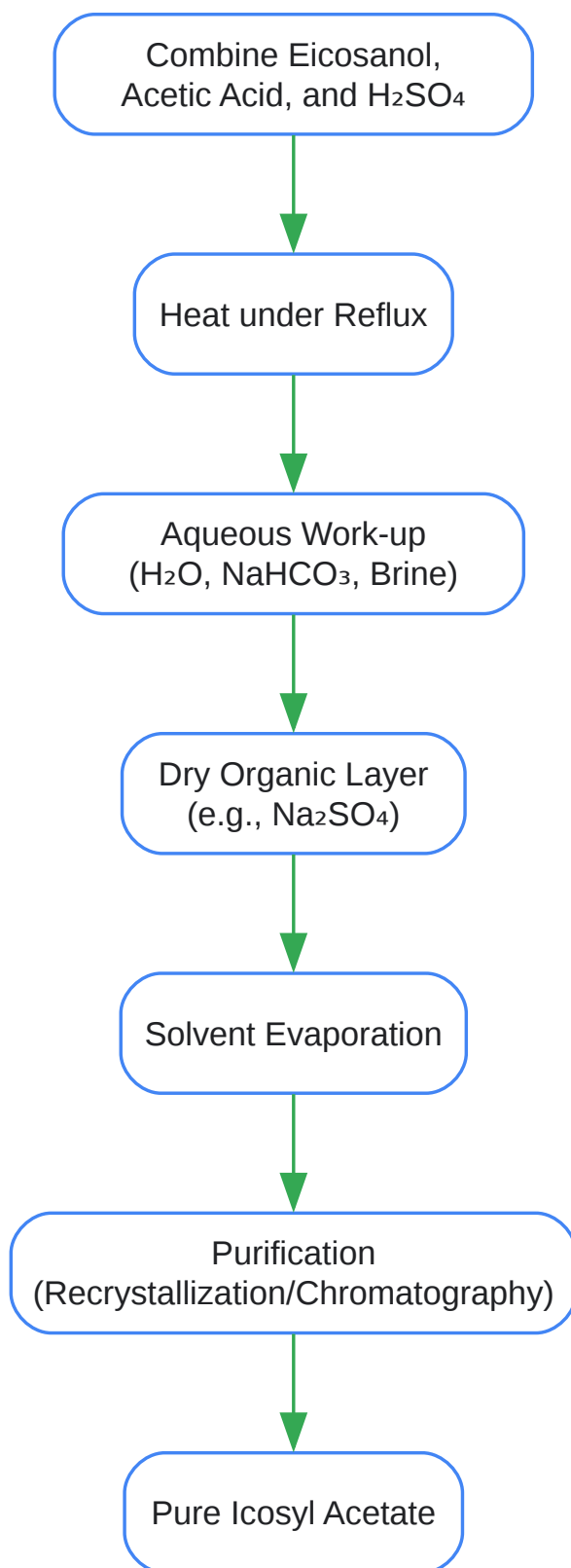


Laboratory-Scale Protocol:

- **Reactant Mixture:** Combine eicosanol and acetic acid in a round-bottom flask. An excess of acetic acid can be used to drive the equilibrium towards the product.

- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Reflux: Heat the reaction mixture under reflux for several hours. The reaction temperature is typically maintained to ensure a steady reflux.
- Work-up:
 - After cooling, transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with water, a dilute sodium bicarbonate solution (to neutralize the excess acid), and finally with brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
 - Remove the solvent under reduced pressure to yield the crude **icosyl acetate**.
- Purification: The crude product can be further purified by recrystallization or column chromatography.

The following diagram illustrates the general workflow for the synthesis and purification of **icosyl acetate**.



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Caption: General workflow for the synthesis of **icosyl acetate**.

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation of **icosyl acetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:** The proton NMR spectrum of **icosyl acetate** is expected to show characteristic signals for the methyl protons of the acetate group as a singlet, the methylene protons adjacent to the ester oxygen as a triplet, a large signal for the methylene protons of the long alkyl chain, and a triplet for the terminal methyl group of the icosyl chain.
- ^{13}C NMR:** The carbon NMR spectrum will show a characteristic peak for the carbonyl carbon of the ester, the carbon of the methyl group of the acetate, the carbon of the methylene group adjacent to the ester oxygen, and a series of peaks for the carbons in the long alkyl chain.

Infrared (IR) Spectroscopy

The IR spectrum of **icosyl acetate** will exhibit a strong absorption band characteristic of the C=O (carbonyl) stretch of the ester group, typically in the range of $1735\text{--}1750\text{ cm}^{-1}$.^[5] There will also be C-O stretching bands and the characteristic C-H stretching and bending vibrations of the long alkyl chain.

Mass Spectrometry (MS)

Gas chromatography-mass spectrometry (GC-MS) can be used for the analysis of **icosyl acetate**. The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns of a long-chain acetate ester.

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